

Choline Fluoride: A Technical Guide to Hygroscopicity and Stability

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Compound of Interest

Compound Name: Choline fluoride

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Abstract

Choline fluoride, a quaternary ammonium salt, has garnered significant interest primarily as a component in the formation of deep eutectic solvents (DESs), offering unique physicochemical properties for various applications. This technical guide provides a comprehensive overview of the current state of knowledge regarding the hygroscopicity and stability of **choline fluoride**. While quantitative data for the pure compound is limited in publicly accessible literature, this document consolidates available information and presents detailed experimental protocols for its characterization. The focus of this guide is to equip researchers with the necessary information to handle, evaluate, and utilize **choline fluoride** effectively, particularly in the context of material science and green chemistry.

Introduction

Choline fluoride $[(\text{CH}_3)_3\text{NCH}_2\text{CH}_2\text{OH}]^+\text{F}^-$ is an ionic salt that combines the essential nutrient choline with the fluoride anion. Its primary application in current research is as a hydrogen bond acceptor in the formation of DESs, a class of solvents with tunable properties, low vapor pressure, and non-flammability.[1][2] A notable example is "EthalineF," a DES formed by mixing **choline fluoride** with ethylene glycol, which exhibits distinct characteristics compared to its chloride-based counterpart, Ethaline.[1] Understanding the hygroscopicity and stability of **choline fluoride** is critical for its synthesis, storage, and application, as water content and thermal degradation can significantly alter the properties of any formulation it is a part of.

Physicochemical Properties

While extensive data on pure **choline fluoride** is scarce, some fundamental properties have been reported.

Property	Value	Source
Molecular Formula	C ₅ H ₁₄ FNO	[3]
Molecular Weight	123.17 g/mol	[3]
Appearance	White crystalline solid	[3]
Solubility	Highly soluble in water	[3]
Melting Point	Approximately 200 °C	[3]

Hygroscopicity

Choline fluoride is known to be hygroscopic, readily absorbing moisture from the atmosphere. [4] This property is a critical consideration for handling and storage, as the presence of water can significantly impact the performance of **choline fluoride**-based systems, such as DESs.[5] [6]

Quantitative Data

As of the compilation of this guide, specific quantitative data on the water absorption isotherms or critical relative humidity of pure **choline fluoride** is not readily available in the scientific literature. Research has predominantly focused on the hygroscopic nature of DESs containing **choline fluoride**. For instance, the DES EthalineF, a 1:2 molar ratio of **choline fluoride** to ethylene glycol, has a reported water content of around 500 ppm after drying, as determined by Karl-Fischer titration.[7] Studies on the choline chloride-based DES, Ethaline, have shown significant moisture uptake over time when exposed to ambient conditions, a behavior that can be extrapolated to be similar or even more pronounced for the more hygroscopic fluoride counterpart.[5][8]

Experimental Protocol for Hygroscopicity Determination

To address the gap in quantitative data, researchers can employ gravimetric sorption analysis. The following protocol is adapted from standard methods for pharmaceutical solids.[9][10][11]

Objective: To determine the hygroscopicity of pure **choline fluoride** by measuring its moisture sorption and desorption profile.

Apparatus:

- Dynamic Vapor Sorption (DVS) analyzer or a desiccator with controlled humidity environments (using saturated salt solutions)
- Microbalance
- Sample vials
- Calibrated thermohygrometer

Procedure:

- Sample Preparation: A sample of 5-15 mg of finely powdered **choline fluoride** is used.[10][11]
- Initial Drying: The sample is subjected to a drying step within the DVS analyzer at an elevated temperature (e.g., 40-60 °C) under a flow of dry nitrogen (0% RH) until a stable weight is achieved. This establishes the dry reference weight.
- Sorption Phase: The relative humidity (RH) is incrementally increased in steps (e.g., from 0% to 90% RH in 10% increments) at a constant temperature (e.g., 25 °C). The sample weight is continuously monitored until equilibrium is reached at each RH step (defined as a weight change of less than a specified amount over a set time period).
- Desorption Phase: Following the sorption phase, the RH is incrementally decreased from 90% back to 0% RH, and the weight change is monitored at each step to assess the desorption profile.
- Data Analysis: The change in mass at each RH step is used to calculate the percentage of water sorbed. The data is plotted as a sorption-desorption isotherm (water content vs. RH).

The hygroscopicity can be classified based on the percentage of water uptake at a specific RH (e.g., 80% RH at 25 °C).[9]

Caption: Experimental workflow for hygroscopicity testing.

Stability

The stability of **choline fluoride** is a key parameter for its application, particularly concerning its thermal decomposition.

Thermal Stability

Choline fluoride is generally stable under normal conditions but is expected to decompose at elevated temperatures.[3] One source indicates a melting point of approximately 200 °C, though it is not specified if decomposition occurs at this temperature.[3] For comparison, the decomposition of choline chloride, a closely related salt, has been studied more extensively, with decomposition temperatures reported to be influenced by the heating rate and the presence of other substances in DESs.[12][13][14] It is plausible that the thermal stability of **choline fluoride** is in a similar range.

Experimental Protocol for Thermal Stability Analysis

Thermogravimetric analysis (TGA) is the standard method for determining the thermal stability and decomposition profile of a compound. The following is a generalized protocol for the TGA of an organic salt like **choline fluoride**. [1][4][15][16]

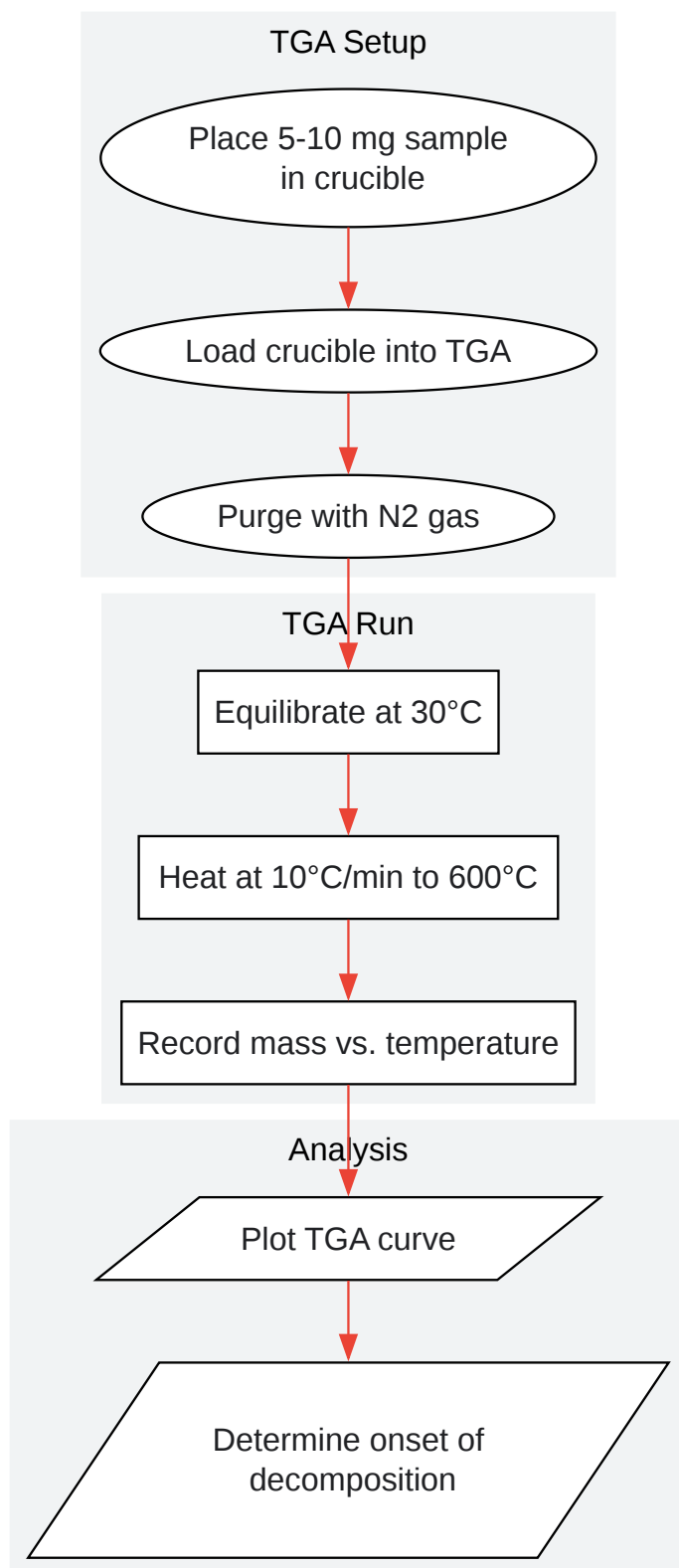
Objective: To determine the thermal decomposition temperature and profile of pure **choline fluoride**.

Apparatus:

- Thermogravimetric Analyzer (TGA)
- Inert crucibles (e.g., alumina or platinum)
- Controlled atmosphere (e.g., nitrogen or argon)

Procedure:

- Sample Preparation: A small sample of **choline fluoride** (typically 5-10 mg) is placed in an inert TGA crucible.^{[1][4]}
- Instrument Setup: The crucible is placed on the TGA balance. The system is purged with an inert gas (e.g., nitrogen at a flow rate of 20-50 mL/min) to provide a non-reactive atmosphere.
- Temperature Program:
 - An initial isothermal step at a low temperature (e.g., 30 °C) for a few minutes to allow for temperature equilibration.
 - A temperature ramp at a constant heating rate (e.g., 10 °C/min) to a final temperature well above the expected decomposition point (e.g., 600 °C).^[1]
- Data Acquisition: The sample mass is recorded as a function of temperature.
- Data Analysis: The resulting TGA curve (mass vs. temperature) is analyzed to determine the onset temperature of decomposition (the temperature at which significant mass loss begins) and the temperatures at which different stages of decomposition occur.



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Caption: Workflow for Thermogravimetric Analysis (TGA).

Signaling Pathways and Biological Activity

The user request included a requirement for diagrams of signaling pathways. However, the current body of scientific literature on **choline fluoride** is predominantly focused on its application in materials science, particularly as a component of deep eutectic solvents. There is no significant research available to suggest that **choline fluoride** itself is being investigated as a therapeutic agent with specific signaling pathway interactions.

It is important to distinguish the properties of the compound "**choline fluoride**" from the separate biological effects of its constituent ions, choline and fluoride. Choline is an essential nutrient with well-established roles in neurotransmission (as a precursor to acetylcholine) and cell membrane structure.[3] Fluoride is known for its effects on dental health and, at higher concentrations, can be toxic. Studies have investigated the potential for choline to mitigate the neurotoxic effects of fluoride exposure, but this research does not pertain to a direct signaling role of the **choline fluoride** salt itself.

Therefore, at present, a diagram of a signaling pathway for **choline fluoride** would be speculative and not supported by experimental evidence. Research in this area is focused on its physicochemical properties rather than its pharmacological activity.

Conclusion

Choline fluoride is a hygroscopic and thermally sensitive compound with significant potential in the formulation of green solvents. While there is a notable lack of quantitative data on the hygroscopicity and stability of the pure salt, this guide provides the foundational knowledge and detailed experimental protocols necessary for researchers to characterize these critical properties. A thorough understanding and quantification of its interaction with water and its thermal decomposition profile are essential for the advancement of its applications in drug development and other scientific fields. Future research should prioritize the generation of this fundamental data to enable more robust and reliable use of this versatile compound.

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References

- 1. rsc.org [rsc.org]
- 2. Buy Choline fluoride | 4696-35-9 [smolecule.com]
- 3. Buy Choline fluoride (EVT-3189935) | 4696-35-9 [evitachem.com]
- 4. benchchem.com [benchchem.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. solutions.bocsci.com [solutions.bocsci.com]
- 8. jecst.org [jecst.org]
- 9. asiapharmaceutics.info [asiapharmaceutics.info]
- 10. jocpr.com [jocpr.com]
- 11. pharmainfo.in [pharmainfo.in]
- 12. researchgate.net [researchgate.net]
- 13. pubs.acs.org [pubs.acs.org]
- 14. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
- 15. A Beginner's Guide to Thermogravimetric Analysis [xrfscientific.com]
- 16. epfl.ch [epfl.ch]
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